

Technical Guide: Stability and Storage of (3-(Dimethylcarbamoyl)phenyl)boronic acid

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Compound of Interest

Compound Name: (3-(Dimethylcarbamoyl)phenyl)boronic acid

Cat. No.: B151366

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **(3-(Dimethylcarbamoyl)phenyl)boronic acid**. The information is curated for professionals in research, development, and quality control who handle this versatile reagent. This guide summarizes key data, outlines potential degradation pathways, and provides detailed experimental protocols for stability assessment.

Core Concepts and Stability Overview

(3-(Dimethylcarbamoyl)phenyl)boronic acid is a key building block in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions, owing to its utility in forming carbon-carbon bonds. However, like many boronic acids, its stability is a critical consideration for ensuring reaction reproducibility and maintaining shelf-life. The primary factors influencing the stability of arylboronic acids include temperature, light, moisture, and oxidative stress.

The presence of the electron-withdrawing dimethylcarbamoyl group can influence the electronic properties and, consequently, the stability of the boronic acid moiety. While specific quantitative stability data for **(3-(Dimethylcarbamoyl)phenyl)boronic acid** is not extensively published, general knowledge of arylboronic acid chemistry allows for an informed understanding of its stability profile.

Recommended Storage and Handling

To ensure the integrity of **(3-(Dimethylcarbamoyl)phenyl)boronic acid**, adherence to appropriate storage and handling protocols is essential. The following table summarizes the recommended conditions based on information from various chemical suppliers.

Parameter	Recommended Condition	Rationale
Temperature	2-8°C	To minimize thermal degradation and prevent the formation of anhydrides (boroxines).
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	To prevent oxidation of the boronic acid group.
Moisture	Keep in a tightly sealed container in a dry place.	Boronic acids can be hygroscopic and susceptible to hydrolysis-related degradation.
Light	Protect from light; store in a dark place.	To prevent light-catalyzed degradation.

Handling Precautions:

- Handle in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.

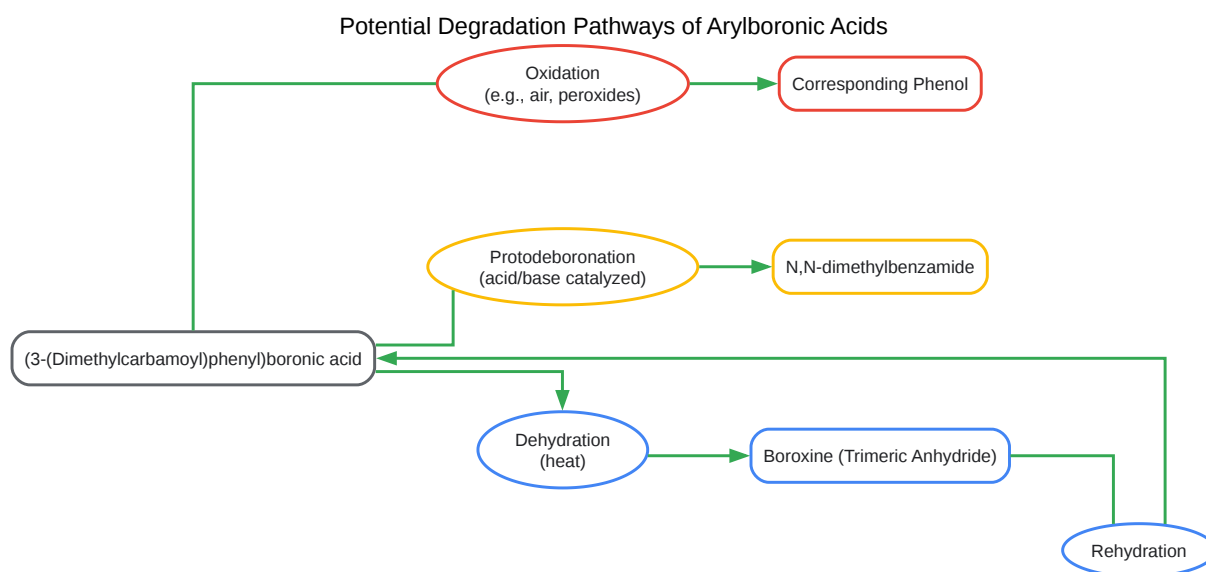
Potential Degradation Pathways

While specific degradation pathways for **(3-(Dimethylcarbamoyl)phenyl)boronic acid** have not been detailed in the literature, the following are common degradation routes for arylboronic

acids:

- **Oxidative Degradation:** The boronic acid group can be oxidized, leading to cleavage of the carbon-boron bond and formation of the corresponding phenol. This is a significant degradation pathway, particularly in the presence of oxidizing agents or under aerobic conditions.
- **Protodeboronation:** This process involves the cleavage of the C-B bond and its replacement with a C-H bond, resulting in the formation of N,N-dimethylbenzamide. This can be catalyzed by acidic or basic conditions.
- **Trimerization to Boroxines:** Boronic acids can undergo dehydration to form cyclic trimeric anhydrides known as boroxines. This is a reversible process, and the boroxine can be converted back to the boronic acid in the presence of water.

The following diagram illustrates these potential degradation pathways.



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Caption: Potential degradation pathways for **(3-(Dimethylcarbamoyl)phenyl)boronic acid**.

Experimental Protocols for Stability Assessment

A comprehensive stability study for **(3-(Dimethylcarbamoyl)phenyl)boronic acid** should involve subjecting the compound to various stress conditions and analyzing its purity over time. The following are generalized protocols for such a study.

Forced Degradation Study

Objective: To identify potential degradation products and pathways under accelerated conditions.

Methodology:

- Sample Preparation: Prepare solutions of **(3-(Dimethylcarbamoyl)phenyl)boronic acid** in appropriate solvents (e.g., acetonitrile, methanol, water).
- Stress Conditions:
 - Acidic: 0.1 M HCl at 60°C for 24 hours.
 - Basic: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: Store the solid compound at 60°C for 7 days.
 - Photolytic: Expose the solid compound to UV light (e.g., 254 nm) for 24 hours.
- Analysis: Analyze the stressed samples at appropriate time points using a stability-indicating HPLC method (see section 4.3).

Long-Term Stability Study

Objective: To determine the shelf-life of the compound under recommended storage conditions.

Methodology:

- Sample Storage: Store aliquots of **(3-(Dimethylcarbamoyl)phenyl)boronic acid** under the recommended conditions (2-8°C, protected from light and moisture).
- Time Points: Analyze the samples at regular intervals (e.g., 0, 3, 6, 9, 12, 24 months).
- Analysis: Use a validated stability-indicating HPLC method to determine the purity of the compound at each time point.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC): HPLC is the primary technique for assessing the purity and stability of boronic acids.

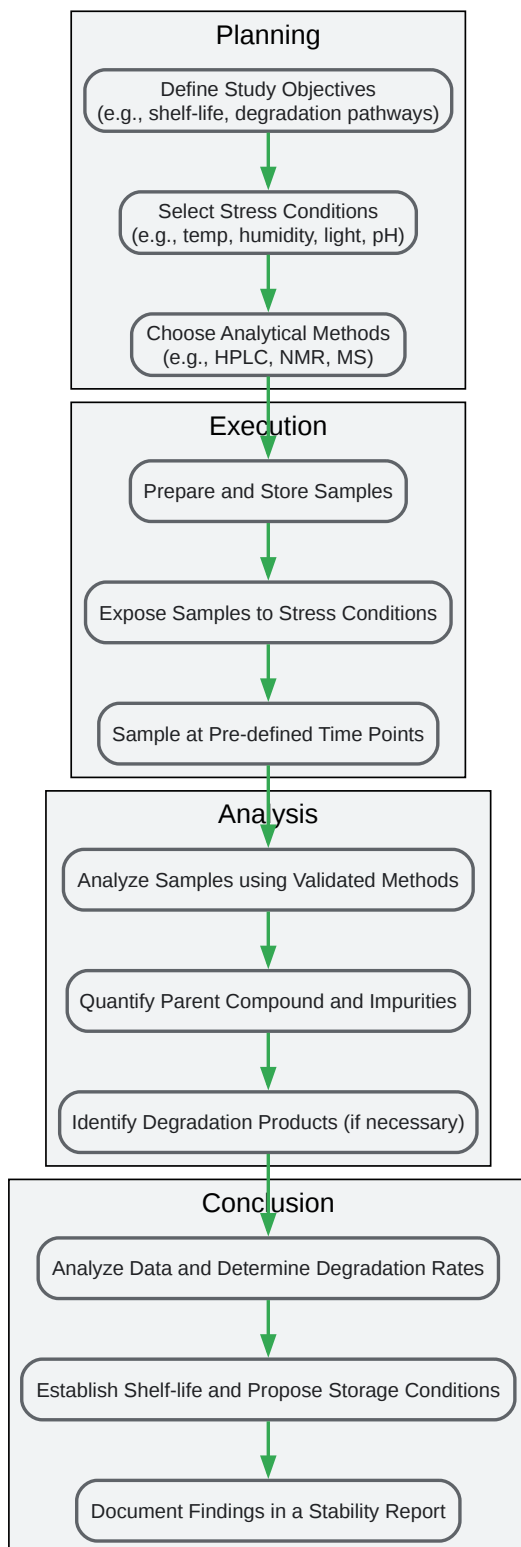
- Column: A reversed-phase C18 column is typically suitable.
- Mobile Phase: A gradient of acetonitrile and water with an acidic modifier (e.g., 0.1% formic acid or phosphoric acid) is a common starting point.
- Detection: UV detection at a wavelength where the compound has significant absorbance.
- Method Validation: The HPLC method should be validated to be "stability-indicating," meaning it can resolve the parent compound from its degradation products.

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR, particularly ^1H and ^{11}B NMR, is a powerful tool for structural elucidation of degradation products and for monitoring the stability of the boronic acid.

- ^1H NMR: Can be used to monitor the appearance of new signals corresponding to degradation products.
- ^{11}B NMR: Provides direct information about the boron center. A shift in the ^{11}B NMR signal can indicate changes in the coordination state of the boron, such as the formation of boronate esters or boroxines.

The following diagram illustrates a general workflow for a chemical stability study.

General Workflow for a Chemical Stability Study

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Caption: A generalized workflow for conducting a chemical stability study.

Conclusion

(3-(Dimethylcarbamoyl)phenyl)boronic acid is a valuable reagent that requires careful storage and handling to maintain its integrity. While specific quantitative stability data is limited, an understanding of the general degradation pathways of arylboronic acids provides a strong basis for ensuring its proper use. By adhering to the recommended storage conditions of 2-8°C in a dry, dark, and inert environment, and by implementing robust stability testing protocols as outlined in this guide, researchers and drug development professionals can confidently utilize this compound in their synthetic endeavors.

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